

# DosatiLink-1: Compound Summary & Known Bioactivity

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## Compound Focus: DosatiLink-1

Cat. No.: S12863473

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The table below summarizes all quantitatively confirmed data available for **DosatiLink-1** from the provided source [1].

Property	Description
Name	DosatiLink-1 [1]
CAS Number	2941512-37-2 [1]
Chemical Formula	$C_{69}H_{93}Cl_2F_2N_{13}O_{17}S$ [1]
Molar Mass	1517.52 g/mol [1]
Primary Bioactivity	Abelson murine leukemia (ABL) enzyme inhibitor [1]
Storage	Store under the recommended conditions in the Certificate of Analysis [1]
Transport	Room temperature in continental US; may vary elsewhere [1]
Intended Use	For research use only, not for human use [1]

## Theoretical Experimental Protocol & Application Notes

As explicit, detailed methodologies for **DosatiLink-1** were not found in the search results, the following protocol is constructed based on standard practices for investigating kinase inhibitors like ABL inhibitors. You must validate and optimize these steps in your laboratory.

**1. Objective:** To determine the inhibitory concentration ( $IC_{50}$ ) of **DosatiLink-1** against the ABL kinase enzyme in a biochemical assay.

## 2. Materials:

- **Test Compound: DosatiLink-1** (lyophilized powder). *Note: The provided source states it is for research use only and not for human use [1].*
- **Enzyme:** Recombinant ABL kinase domain.
- **Substrate:** A suitable peptide substrate (e.g., "Abtide").
- **Cofactor:** ATP solution.
- **Detection Reagent:** ADP-Glo Kinase Assay kit or similar.
- **Buffer:** Appropriate kinase assay buffer.
- **Equipment:** Microplate reader, benchtop centrifuge, multichannel pipettes.

**3. Methodology:**

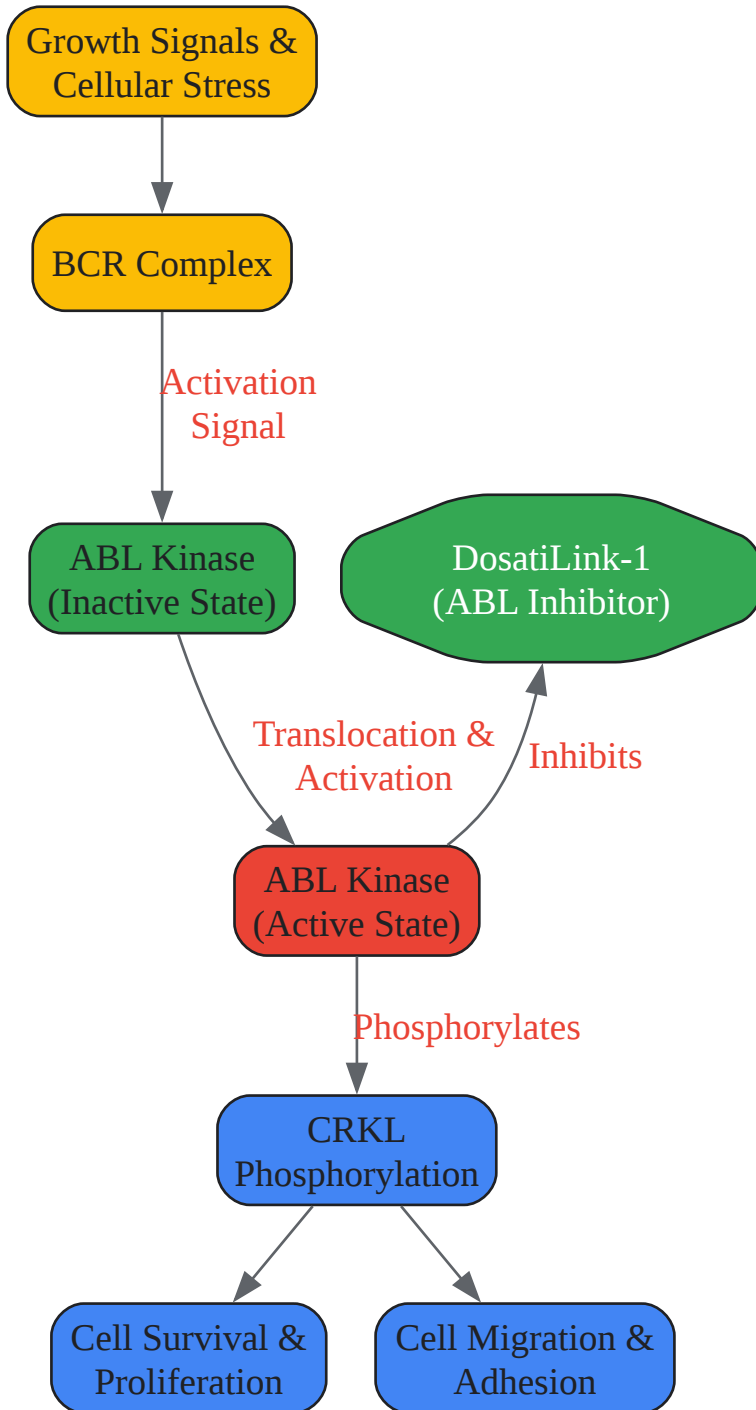
- 1. Sample Preparation:** Reconstitute **DosatiLink-1** in DMSO to create a high-concentration stock solution (e.g., 10 mM). Perform a serial dilution in DMSO to create a range of concentrations for the dose-response curve.
- 2. Assay Setup:** In a white, opaque 96-well plate, mix the ABL enzyme with the peptide substrate and ATP in the assay buffer.
- 3. Compound Addition:** Transfer the diluted **DosatiLink-1** solutions into the reaction wells. Include control wells with DMSO only (no inhibitor) and wells without enzyme (background control).
- 4. Incubation:** Incubate the reaction plate at 30°C for a predetermined time (e.g., 60 minutes) to allow the kinase reaction to proceed.
- 5. Detection:** Stop the reaction and initiate the detection step. For the ADP-Glo assay, this involves adding an equal volume of ADP-Glo Reagent to terminate the kinase reaction and consume the remaining ATP, followed by a second reagent to convert ADP to ATP and allow its detection via luciferase. The generated luminescence is proportional to the amount of ADP produced, and thus, kinase activity.
- 6. Measurement:** Read the luminescence signal on a microplate reader.

**4. Data Analysis:**

- 1.** Calculate the average luminescence values for all replicates.
- 2.** Normalize the data: Express the signal from each **DosatiLink-1** well as a percentage of the signal from the DMSO-only control wells (100% activity).
- 3.** Plot the normalized percent activity versus the  $\log_{10}$  concentration of **DosatiLink-1**.
- 4.** Fit the data to a sigmoidal dose-response curve to calculate the  $IC_{50}$  value.

## Proposed Signaling Pathway & Mechanism of Action

**DosatiLink-1** is characterized as an ABL enzyme inhibitor [1]. The ABL kinase is a critical node in cellular signaling, and its dysregulation is a driver in certain leukemias. The following diagram illustrates the theoretical signaling pathway and the proposed point of inhibition for **DosatiLink-1**.



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## Critical Considerations for Researchers

- **Information Gaps:** The specific kinetic data (IC<sub>50</sub>, Ki), selectivity profile against other kinases, and cellular activity data for **DosatiLink-1** are not available in the search results and must be determined experimentally.
- **Lack of Direct Protocol:** The search results do not contain a peer-reviewed, step-by-step protocol for using **DosatiLink-1**. The methodology provided above is a generic framework.
- **Experimental Optimization:** Key parameters such as enzyme concentration, ATP concentration (relative to its K<sub>m</sub>), and reaction time must be optimized for your specific assay conditions to obtain reliable data.
- **Linking to Broader Research:** For comprehensive reporting on experimental protocols in life sciences, you can refer to established guidelines, which recommend detailing all key data elements such as samples, instruments, reagents, and objectives to ensure reproducibility [2].

## Where to Find More Information

To acquire the detailed information necessary for your work, I recommend these steps:

- **Consult Primary Literature:** The reference provided for **DosatiLink-1** is an article by Robert B. Kargbo titled "*Expanding the Chemical Space: New Approach to Cell-Permeable Drugs*" in *ACS Med. Chem. Lett.* 2023, 14, 10, 1329-1330 [1]. This primary source is the most likely place to find synthetic procedures and initial biological evaluation data.
- **Contact the Supplier:** The search source indicates a sales email (peptidedb@qq.com) is available [1]. Directly inquiring with the supplier may provide you with a Certificate of Analysis (CoA) and suggested protocols.

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## References

1. - DosatiLink is an Abelson murine leukemia (ABL) enzyme inhibitor. 1 [peptidedb.com]

2. A guideline for reporting experimental in life sciences [PeerJ] protocols [peerj.com]

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